

# Stability, storage, and handling of 1,3-Diaminopentane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3-Diaminopentane

Cat. No.: B1584249

[Get Quote](#)

## Technical Support Center: 1,3-Diaminopentane

This technical support center provides essential information on the stability, storage, and handling of **1,3-Diaminopentane** for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **1,3-Diaminopentane**?

A1: **1,3-Diaminopentane** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[1]</sup> It is recommended to store it under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation.<sup>[2]</sup> Keep the container away from heat, sparks, open flames, and other ignition sources.<sup>[1]</sup> The recommended storage temperature is typically room temperature, although some suppliers suggest storing in a cool and dark place, below 15°C.

Q2: How stable is **1,3-Diaminopentane** under standard laboratory conditions?

A2: **1,3-Diaminopentane** is chemically stable under standard ambient conditions (room temperature). However, it is hygroscopic and sensitive to moist air and water.<sup>[2]</sup> It can also form explosive mixtures with air upon intense heating. The compound is a flammable liquid and vapor.<sup>[1][3][4]</sup>

Q3: What materials are incompatible with **1,3-Diaminopentane**?

A3: **1,3-Diaminopentane** is incompatible with strong acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[1][2] Contact with these materials should be avoided to prevent vigorous reactions. It is also incompatible with carbon dioxide.[2]

Q4: What are the primary hazards associated with handling **1,3-Diaminopentane**?

A4: **1,3-Diaminopentane** is a corrosive substance that can cause severe skin burns and eye damage.[1][3][4] It is also a flammable liquid and vapor.[1][3][4] Inhalation of vapors may cause respiratory irritation.[1] It may also cause an allergic skin reaction.[1][5]

Q5: What personal protective equipment (PPE) should be worn when handling **1,3-Diaminopentane**?

A5: When handling **1,3-Diaminopentane**, it is crucial to wear appropriate personal protective equipment, including chemical-resistant gloves, protective clothing, and eye/face protection (chemical goggles and a face shield).[1][4] Work should be conducted in a well-ventilated area or under a chemical fume hood.[6]

## Data Presentation

Table 1: Physical and Chemical Properties of **1,3-Diaminopentane**

Property	Value	Reference
Molecular Formula	C5H14N2	[3]
Molecular Weight	102.18 g/mol	[3]
Appearance	Colorless to almost colorless clear liquid	[4][5]
Odor	Slight, fishy	[5][7]
Boiling Point	164 °C	[8]
Melting Point	-121 °C	[8]
Flash Point	59 °C (138.2 °F) Closed cup	[1][9]
Density	0.855 g/mL at 25 °C	[8]
Vapor Pressure	1.0 mmHg	[3]
Solubility in Water	Miscible	[9]

Table 2: Safety and Hazard Information

Hazard	GHS Classification	Precautionary Statements
Flammability	Flammable liquid and vapor (Category 3)	<p>P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[3][10]</p> <p>P233: Keep container tightly closed.[3][4]</p> <p>P240: Ground/bond container and receiving equipment.[3][4][11]</p> <p>P241: Use explosion-proof electrical/ventilating/lighting equipment.[3][4][11]</p> <p>P242: Use only non-sparking tools.[3][4][10]</p> <p>P243: Take precautionary measures against static discharge.[3][4][11]</p>
Skin Corrosion/Irritation	Causes severe skin burns and eye damage (Category 1A/1B)	<p>P260: Do not breathe dust/fume/gas/mist/vapors/spray.[3][10]</p> <p>P264: Wash skin thoroughly after handling.[3][11]</p> <p>P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][4]</p> <p>P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[3][4]</p> <p>P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[4]</p> <p>P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10]</p>

Acute Toxicity	Harmful if swallowed or in contact with skin (Category 4)	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water.
Skin Sensitization	May cause an allergic skin reaction (Category 1B)	P272: Contaminated work clothing should not be allowed out of the workplace. P333+P313: If skin irritation or rash occurs: Get medical advice/attention.
Respiratory Irritation	May cause respiratory irritation (Category 3)	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. <sup>[11]</sup> P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. <sup>[4]</sup>

## Experimental Protocols

### Protocol for Safe Handling and Use of **1,3-Diaminopentane**

- Preparation and Precautionary Measures:
  - Before starting any work, ensure that a safety shower and an eyewash station are readily accessible.<sup>[6]</sup>
  - Work in a well-ventilated area, preferably under a chemical fume hood.<sup>[6]</sup>
  - Ensure all equipment is clean, dry, and free of contaminants.
  - Ground and bond all containers and receiving equipment to prevent static discharge.<sup>[1][4]</sup>
- Personal Protective Equipment (PPE):

- Wear chemical safety goggles and a face shield for eye and face protection.[1]
- Wear chemically resistant gloves (e.g., nitrile rubber, neoprene). Consult the glove manufacturer for specific breakthrough times.
- Wear a lab coat or other protective clothing to prevent skin contact.[1]
- Handling and Dispensing:
  - Use only non-sparking tools when opening and handling the container.[1][4]
  - If transferring the liquid, do so slowly to minimize splashing and the generation of vapors.
  - If possible, conduct transfers under an inert atmosphere (e.g., nitrogen or argon) to prevent exposure to air and moisture.
  - Keep the container tightly closed when not in use.[1][4]
- Waste Disposal:
  - Dispose of waste **1,3-Diaminopentane** and contaminated materials in accordance with local, state, and federal regulations.
  - Do not dispose of the chemical down the drain.
  - Contaminated containers should be treated as hazardous waste and disposed of accordingly.
- Emergency Procedures:
  - In case of skin contact: Immediately remove all contaminated clothing and rinse the affected area with plenty of water for at least 15 minutes. Seek immediate medical attention.[1]
  - In case of eye contact: Immediately flush the eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[1][4]

- In case of inhalation: Move the person to fresh air and keep them in a position comfortable for breathing. Seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- In case of ingestion: Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- In case of a spill: Evacuate the area. Remove all sources of ignition.[\[1\]](#) Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable container for disposal.[\[6\]](#)

## Troubleshooting Guide

Problem 1: The **1,3-Diaminopentane** has turned yellow or brown.

- Possible Cause: The discoloration is likely due to degradation from exposure to air or light. Amines are prone to oxidation, which can lead to the formation of colored impurities.
- Solution:
  - If the purity is critical for your experiment, it is recommended to purify the **1,3-Diaminopentane** by distillation under reduced pressure.
  - To prevent future discoloration, always store the compound under an inert atmosphere and in a dark or amber-colored bottle.

Problem 2: An unexpected solid has precipitated from the **1,3-Diaminopentane**.

- Possible Cause: This could be due to the absorption of atmospheric carbon dioxide, leading to the formation of a carbamate salt. It could also be a result of contamination.
- Solution:
  - Filter the liquid to remove the solid.
  - To prevent this, ensure the container is always tightly sealed and consider storing it under an inert atmosphere.

Problem 3: A reaction involving **1,3-Diaminopentane** is giving low yields or unexpected side products.

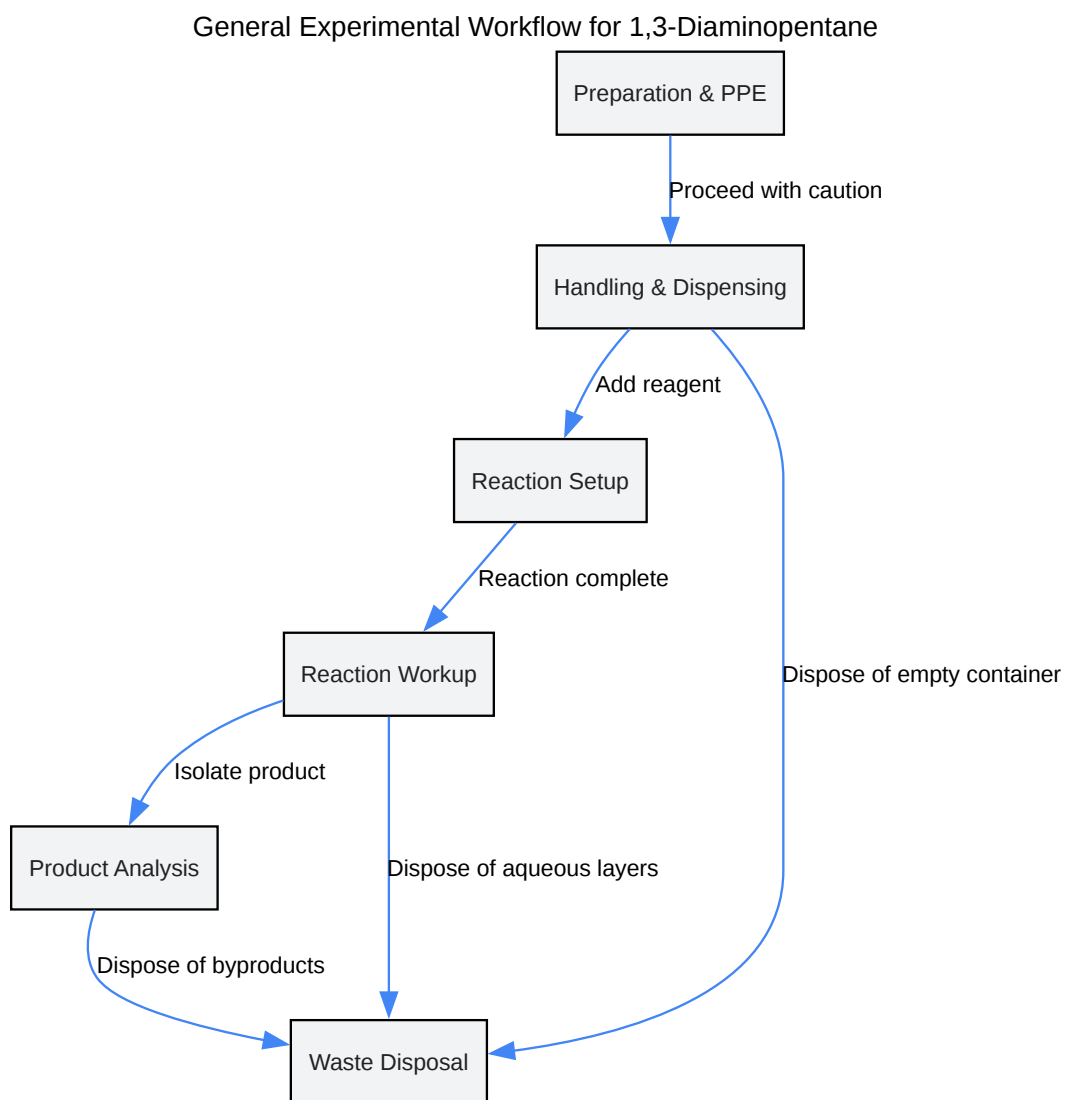
- Possible Cause:
  - Reagent Purity: The **1,3-Diaminopentane** may have degraded.
  - Moisture: The presence of water can interfere with many reactions.
  - Incompatible Reagents: The reaction may involve reagents that are incompatible with amines (e.g., strong acids, acid chlorides without proper conditions).
- Solution:
  - Use freshly opened or purified **1,3-Diaminopentane**.
  - Ensure all solvents and reagents are anhydrous if the reaction is moisture-sensitive.
  - Review the compatibility of all reagents in the reaction mixture. Consider using a protecting group for one of the amine functionalities if selective reactivity is required.

Problem 4: During a reaction, a viscous polymer-like substance is forming.

- Possible Cause: **1,3-Diaminopentane** can react with dicarbonyl compounds or other bifunctional reagents, potentially leading to polymerization.[\[12\]](#)
- Solution:
  - Control the stoichiometry of the reactants carefully.
  - Consider using a dilute solution to reduce the rate of polymerization.
  - Add the **1,3-Diaminopentane** slowly to the reaction mixture to maintain a low concentration.

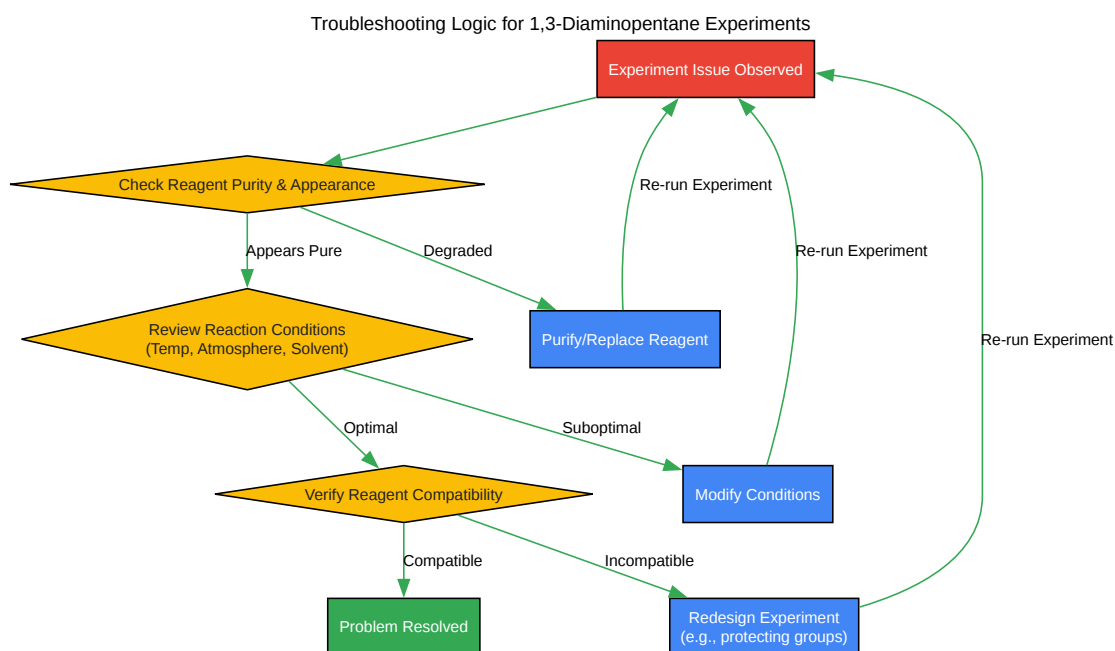
## Visualizations





[Click to download full resolution via product page](#)

Caption: General experimental workflow using **1,3-Diaminopentane**.



[Click to download full resolution via product page](#)

Caption: Troubleshooting logic for experiments with **1,3-Diaminopentane**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. dytek.invista.com [dytek.invista.com]
- 2. fishersci.com [fishersci.com]
- 3. 1,3-Diaminopentane | C<sub>5</sub>H<sub>14</sub>N<sub>2</sub> | CID 102444 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1,3-Diaminopentane | 589-37-7 | TCI AMERICA [tcichemicals.com]
- 5. 1,3-Pentanediamine - Hazardous Agents | Haz-Map [haz-map.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. 1,3-Diaminopropane - Wikipedia [en.wikipedia.org]
- 8. 1,3-diaminopentane [chembk.com]
- 9. dytek.invista.com [dytek.invista.com]
- 10. chemos.de [chemos.de]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. Reaction of 1,2- and 1,3-dicarbonyl compounds with 1,3-diamines: some new 1,4-diazepines - Journal of the Chemical Society C: Organic (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Stability, storage, and handling of 1,3-Diaminopentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584249#stability-storage-and-handling-of-1-3-diaminopentane]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)